

Technical Support Center: Optimizing JNJ-27141491 Concentration In Vitro

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Compound of Interest

Compound Name: JNJ-27141491

Cat. No.: B1244925

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for optimizing the in vitro concentration of **JNJ-27141491**, a selective, noncompetitive antagonist of the human chemokine receptor CCR2.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-27141491** and what is its mechanism of action?

JNJ-27141491 is a potent and selective, noncompetitive functional antagonist of the human C-C chemokine receptor 2 (CCR2).^{[1][2]} Its mechanism of action involves the inhibition of CCR2 function in a manner that is both insurmountable and reversible.^{[1][3]} It effectively blocks the binding of monocyte chemoattractant protein-1 (MCP-1) to human monocytes.^{[1][3]}

Q2: What are the typical in vitro effective concentrations for **JNJ-27141491**?

The effective concentration of **JNJ-27141491** varies depending on the specific assay and cell type used. The half-maximal inhibitory concentration (IC₅₀) generally falls within the nanomolar range for functional assays. For guidance, refer to the summary of reported in vitro IC₅₀ values in the data presentation section.

Q3: Is **JNJ-27141491** active against CCR2 from other species?

No, **JNJ-27141491** is highly specific for human CCR2 (hCCR2). It does not effectively inhibit MCP-1 binding to mouse, rat, or dog CCR2, with IC₅₀ values greater than 10 µM for these species.^{[1][3]} For in vivo studies, it is necessary to use transgenic mice expressing human CCR2.^[1]

Q4: What is the solubility of **JNJ-27141491**?

JNJ-27141491 is soluble in DMSO and ethanol up to 100 mM. It is crucial to prepare fresh dilutions in an appropriate aqueous buffer for your experiments, paying attention to the final solvent concentration.

Data Presentation

Table 1: Summary of In Vitro IC₅₀ Values for **JNJ-27141491**

Assay Type	Cell Line/System	Ligand	IC ₅₀ Value	Reference
MCP-1-induced Ca ²⁺ Mobilization	hCCR2-CHO cells	MCP-1	13 ± 1 nM	^[2]
MCP-1-induced Ca ²⁺ Mobilization	THP-1 cells	MCP-1	13 ± 2 nM	^[2]
MCP-1-induced Ca ²⁺ Mobilization	Human blood monocytes	MCP-1	43 ± 4 nM	^[2]
MCP-1-induced [³⁵ S]GTPγS Binding	hCCR2-CHO cell membranes	MCP-1	38 ± 9 nM	^[2]
Leukocyte Chemotaxis	Human PBMC	MCP-1	97 ± 16 nM	^[2]
¹²⁵ I-MCP-1 Binding	Human monocytes	MCP-1	0.4 µM	^{[1][3]}

Experimental Protocols

Calcium Mobilization Assay

This protocol outlines the measurement of MCP-1-induced intracellular calcium mobilization in hCCR2-expressing cells and its inhibition by **JNJ-27141491**.

- Cell Preparation:
 - Culture hCCR2-expressing cells (e.g., hCCR2-CHO, THP-1) to 80-90% confluency.
 - Harvest cells and wash with a suitable assay buffer (e.g., HBSS with 20 mM HEPES).
 - Resuspend cells to a final concentration of 1×10^6 cells/mL.
- Dye Loading:
 - Incubate cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
 - Wash the cells to remove excess dye.
- Compound Treatment:
 - Aliquot the dye-loaded cells into a 96-well plate.
 - Prepare serial dilutions of **JNJ-27141491** in the assay buffer.
 - Add the **JNJ-27141491** dilutions to the wells and incubate for 15-30 minutes at 37°C.
- Ligand Stimulation and Measurement:
 - Place the plate in a fluorescence plate reader equipped with an automated injection system.
 - Establish a baseline fluorescence reading.
 - Inject a solution of MCP-1 at a final concentration corresponding to its EC_{80} .

- Measure the change in fluorescence intensity over time.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **JNJ-27141491** relative to the vehicle control.
 - Plot the dose-response curve and determine the IC₅₀ value.

Chemotaxis Assay

This protocol describes a method to assess the inhibitory effect of **JNJ-27141491** on the migration of human peripheral blood mononuclear cells (PBMCs) towards an MCP-1 gradient.

- Cell Isolation:
 - Isolate PBMCs from fresh human blood using density gradient centrifugation (e.g., Ficoll-Paque).
 - Wash and resuspend the cells in a chemotaxis buffer (e.g., RPMI 1640 with 0.5% BSA).
- Compound Incubation:
 - Pre-incubate the PBMCs with various concentrations of **JNJ-27141491** or vehicle control for 30 minutes at 37°C.
- Chemotaxis Setup:
 - Use a multi-well chemotaxis chamber (e.g., Boyden chamber) with a polycarbonate membrane (typically 5 µm pore size).
 - Add MCP-1 (at a chemoattractant concentration) to the lower wells of the chamber.
 - Add the pre-incubated PBMCs to the upper wells.
- Incubation:
 - Incubate the chamber for 1-2 hours at 37°C in a humidified incubator with 5% CO₂.

- Cell Migration Analysis:
 - Remove the non-migrated cells from the upper surface of the membrane.
 - Fix and stain the migrated cells on the lower surface of the membrane.
 - Count the number of migrated cells in several high-power fields using a microscope.
- Data Analysis:
 - Calculate the percentage of inhibition of chemotaxis for each **JNJ-27141491** concentration compared to the vehicle control.
 - Generate a dose-response curve and calculate the IC_{50} .

Troubleshooting Guides

Issue 1: Higher than expected IC_{50} or no inhibitory effect.

- Question: Why is **JNJ-27141491** not inhibiting my assay as expected based on published data?
- Answer:
 - Incorrect Species: Confirm that you are using human cells or a cell line expressing human CCR2. **JNJ-27141491** is not effective against rodent or canine CCR2.[\[1\]](#)[\[3\]](#)
 - Compound Degradation: Ensure the compound has been stored properly and that working solutions are freshly prepared. Consider verifying the compound's integrity.
 - Suboptimal Assay Conditions: The optimal concentration can be influenced by cell density, serum concentration, and ligand concentration. It is advisable to perform a dose-response matrix experiment to determine the optimal conditions for your specific system.
 - High Ligand Concentration: Using an excessively high concentration of MCP-1 may require a higher concentration of the antagonist for effective inhibition. Determine the EC_{50} of MCP-1 in your assay and use a concentration around the EC_{80} for inhibition studies.

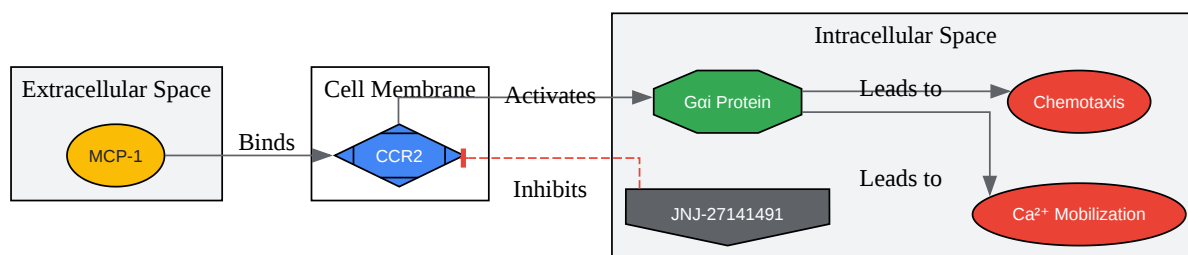
Issue 2: High variability between replicate wells.

- Question: My results are inconsistent across replicates. What could be the cause?
- Answer:
 - Compound Aggregation: At higher concentrations, small molecules can form aggregates, leading to non-specific inhibition and variability. To test for this, include a low concentration (e.g., 0.01%) of a non-ionic detergent like Triton X-100 in your assay buffer.^[4] A significant reduction in inhibition in the presence of detergent suggests aggregation.
 - Cell Clumping: Uneven cell distribution can lead to variability. Ensure you have a single-cell suspension before plating.^[5]
 - Inconsistent Pipetting: Use calibrated pipettes and proper technique to ensure accurate and consistent dispensing of cells, compound, and reagents.

Issue 3: Steep, non-sigmoidal dose-response curve.

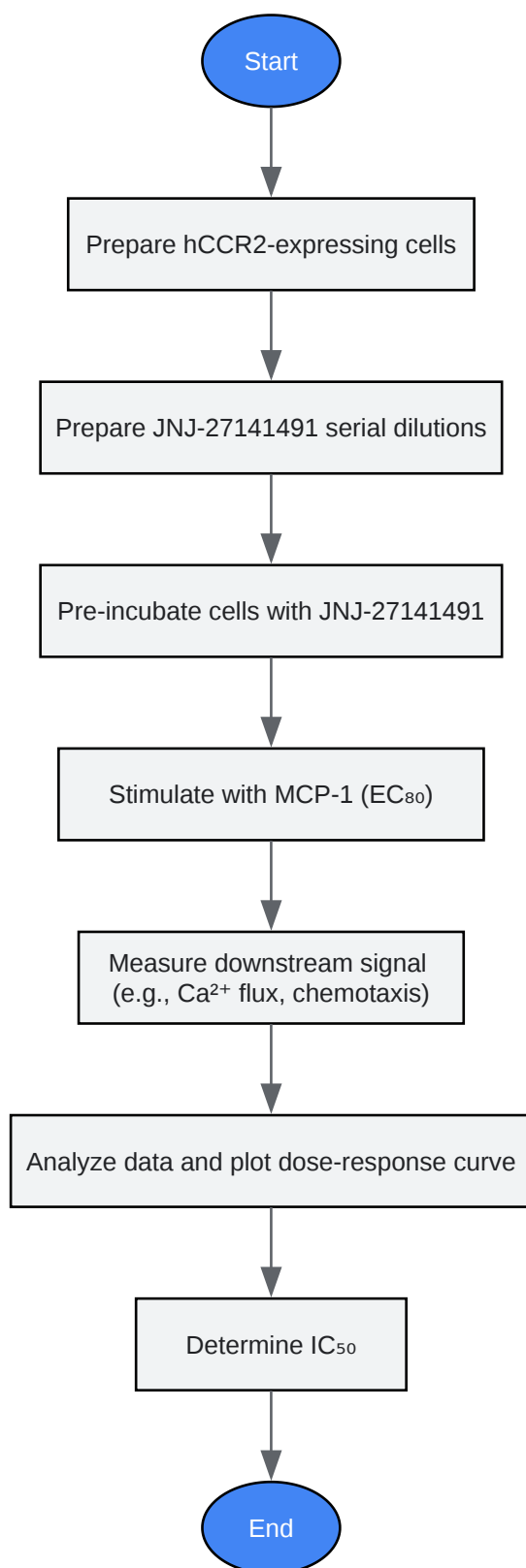
- Question: The dose-response curve for **JNJ-27141491** is unusually steep. What does this indicate?
- Answer:
 - A very steep dose-response curve can be an indication of compound aggregation leading to non-specific inhibition.^[4] As mentioned above, performing the assay in the presence of a detergent can help diagnose this issue.

Mandatory Visualizations



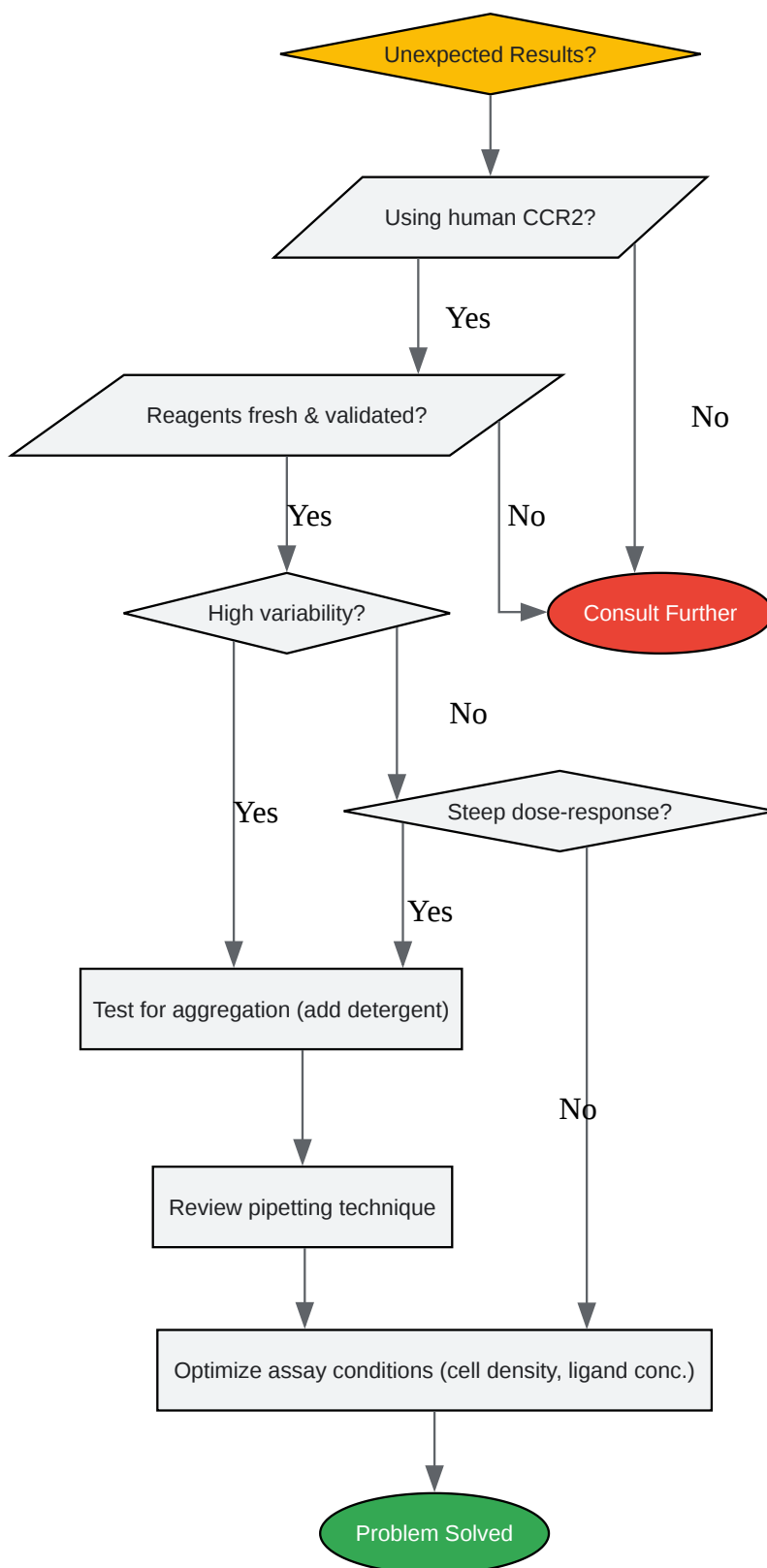
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Caption: CCR2 signaling pathway and the inhibitory action of **JNJ-27141491**.



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Caption: General workflow for in vitro testing of **JNJ-27141491**.



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Caption: Troubleshooting workflow for common in vitro experimental issues.

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References

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